

Personal protective equipment for handling 4-Acetoxyphenylboronic acid

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Compound of Interest

Compound Name: 4-Acetoxyphenylboronic acid

Cat. No.: B575150

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Essential Safety and Handling Guide for 4-Acetoxyphenylboronic Acid

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper use and disposal of **4-Acetoxyphenylboronic acid**, ensuring a secure laboratory environment and adherence to safety protocols.

Chemical Identifier:

- Name: **4-Acetoxyphenylboronic acid**
- CAS Number: 149104-90-5[1]
- Molecular Formula: $C_8H_9BO_4$ [1]
- Molecular Weight: 180.0 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Acetoxyphenylboronic acid is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation. Adherence to proper PPE

protocols is mandatory to mitigate exposure risks.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield. [2] [3]	Protects eyes from dust particles and potential splashes of the chemical. [4]
Hand Protection	Chemically resistant gloves (e.g., nitrile). [4] [5] Gloves should be inspected before use and changed if contaminated.	Prevents direct skin contact with the compound. [5]
Body Protection	A laboratory coat must be worn. For larger quantities, a chemical-resistant apron is recommended. [4] [5]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles. [4] [6]	Minimizes the risk of respiratory tract irritation from dust or aerosols. [5]

Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol is crucial for the safe handling of **4-Acetoxyphenylboronic acid**.

1. Preparation:

- Ensure a certified chemical fume hood is used for all handling activities.[\[4\]](#)[\[5\]](#)
- Verify that an eyewash station and safety shower are readily accessible.[\[2\]](#)[\[5\]](#)
- The work area should be clean and free of clutter.

2. Donning PPE:

- Before handling the chemical, put on all required personal protective equipment as outlined in the table above.

3. Handling and Use:

- Keep the container of **4-Acetoxyphenylboronic acid** tightly closed when not in use.[2][6]
- Avoid generating dust when transferring the solid.[4][6] Use appropriate tools, such as a spatula, for transfers.[4]
- If making a solution, slowly add the solid to the solvent to prevent splashing.

4. Post-Handling:

- Clean the work area to remove any residual chemical.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[5]

Disposal Plan

All waste generated from the use of **4-Acetoxyphenylboronic acid** must be treated as hazardous waste.

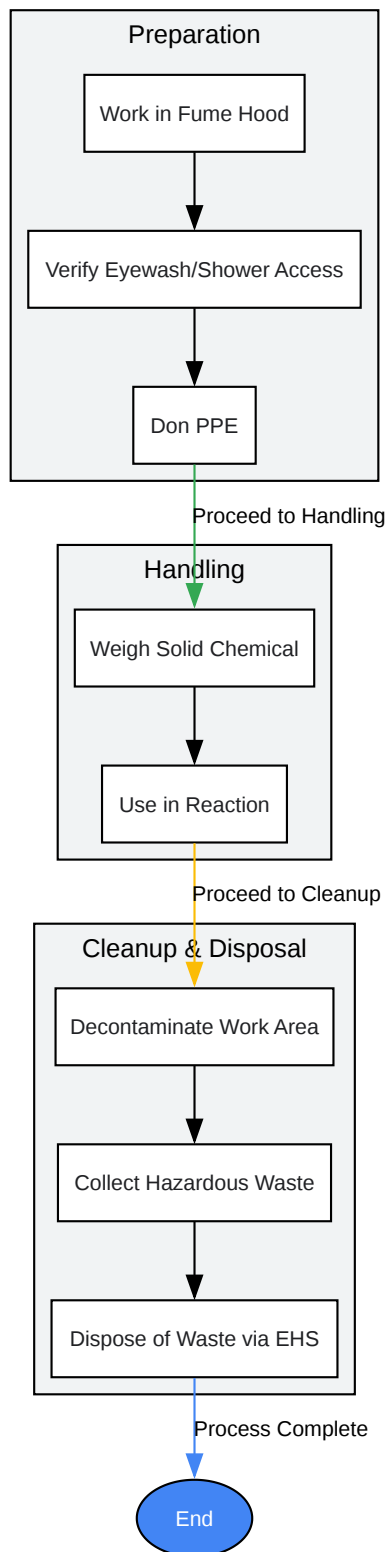
- **Waste Collection:** Collect all waste material, including contaminated PPE and empty containers, in a designated, labeled, and sealed container for hazardous waste.[5][7]
- **Waste Segregation:** Do not mix this waste with other waste streams unless explicitly instructed by your institution's environmental health and safety (EHS) department.[7]
- **Disposal:** Dispose of all chemical waste in accordance with federal, state, and local regulations.[5] Do not pour waste down the drain.[7] Contact your institution's EHS department or a licensed professional waste disposal service to arrange for pickup.[7]

Emergency Procedures

- **Spill:**

- Small Spill: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.^[5] Sweep or vacuum the material and place it into a suitable, labeled disposal container.^{[6][8]}
- Large Spill: Evacuate the area and contact your institution's EHS department immediately.^[8]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^{[2][6]}
 - Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.^{[2][6]}
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.^{[2][6]}
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention.^[6]

Workflow for Handling 4-Acetoxyphenylboronic Acid



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Caption: Workflow for Handling **4-Acetoxyphenylboronic Acid**.

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Address: 3281 E Guasti Rd

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